

physical properties of 5-Aminopentan-2-ol (melting point, boiling point)

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Compound of Interest

Compound Name: 5-Aminopentan-2-ol

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Technical Guide: Physical Properties of 5-Aminopentan-2-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the physical properties, specifically the melting and boiling points, of the amino alcohol **5-Aminopentan-2-ol**. A thorough search of available scientific literature and chemical databases indicates a lack of experimentally determined data for the melting and boiling points of this specific compound. This guide, therefore, provides context by presenting the known physical properties of a structural isomer, 5-Amino-1-pentanol, and outlines the standard experimental protocols for determining these crucial physical constants. Furthermore, a logical diagram illustrates the fundamental relationship between a chemical substance and its physical characteristics.

Introduction to 5-Aminopentan-2-ol

5-Aminopentan-2-ol is an organic molecule containing both a primary amine (-NH_2) and a secondary alcohol (-OH) functional group. Its structure suggests it is a liquid at room temperature with the capacity for hydrogen bonding, which influences its boiling point and solubility. While computational predictions of its physical properties are available,

experimentally verified data for its melting and boiling points are not present in readily accessible chemical literature.

Physical Properties of 5-Aminopentan-2-ol and a Structural Isomer

Due to the absence of experimentally determined melting and boiling points for **5-Aminopentan-2-ol**, this section provides the available data for its structural isomer, 5-Amino-1-pentanol, for comparative purposes. It is crucial to note that while these compounds share the same molecular formula, their different structures will result in distinct physical properties.

Compound	Molecular Formula	Melting Point (°C)	Boiling Point (°C)	Data Source
5-Aminopentan-2-ol	C ₅ H ₁₃ NO	Data Not Available	Data Not Available	-
5-Amino-1-pentanol	C ₅ H ₁₃ NO	38.5	221.5	Wikipedia[1]

Experimental Protocols for Physical Property Determination

The following are detailed, standard methodologies for the experimental determination of melting and boiling points of organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[2][3]

Methodology: Capillary Tube Method

This is a common and reliable method for determining the melting point of a solid organic compound.[2][4]

- **Sample Preparation:** A small amount of the finely powdered, dry sample is introduced into a thin-walled capillary tube, sealed at one end. The sample is packed down to a height of 2-3 mm by tapping the tube.[5]
- **Apparatus:** A melting point apparatus is used, which consists of a heated block to hold the capillary tube and a thermometer or a digital temperature sensor. A viewing lens allows for the observation of the sample. Alternatively, a Thiele tube filled with a high-boiling oil can be used for heating.[2]
- **Procedure:**
 - The capillary tube containing the sample is placed in the heating block of the melting point apparatus.[4]
 - The sample is heated at a steady, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[2]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[5]
 - The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range.[5]
- **Purity Assessment:** A sharp melting point range (typically 0.5-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.[2]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This is a key physical property for characterizing and identifying liquid compounds.[6]

Methodology: Micro Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of a liquid sample.[7][8]

- **Sample Preparation:** A small amount of the liquid (a few drops) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[9]

- Apparatus: The test tube is attached to a thermometer, and the assembly is heated in a Thiele tube filled with a suitable heating oil or in a melting point apparatus.[7]
- Procedure:
 - The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles.[8]
 - Heating is continued until a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This indicates that the liquid has reached its boiling point and its vapor is now escaping.[6]
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn up into the capillary tube.[7][8] This is the point where the external pressure equals the vapor pressure of the liquid.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between a chemical compound and the determination of its physical properties.

Caption: Relationship between a chemical compound and its physical property determination.

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